(S,R,S)-AHPC-C3-COOH VHL Ligand: An In-Depth Technical Guide

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Compound of Interest		
Compound Name:	*(S,R,S)-AHPC-C3-COOH*	
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For Researchers, Scientists, and Drug Development Professionals

Introduction

(S,R,S)-AHPC-C3-COOH is a high-affinity ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase, playing a pivotal role in the rapidly advancing field of targeted protein degradation. This molecule serves as a crucial component in the design and synthesis of Proteolysis Targeting Chimeras (PROTACs), a novel therapeutic modality engineered to selectively eliminate disease-causing proteins. As a derivative of the well-characterized VHL ligand VH032, **(S,R,S)-AHPC-C3-COOH** provides a robust anchor to recruit the VHL E3 ligase complex, thereby hijacking the cell's natural protein disposal machinery—the ubiquitin-proteasome system (UPS). The terminal carboxylic acid on the C3 linker offers a versatile conjugation point for the attachment of a ligand targeting a specific protein of interest (POI), enabling the creation of heterobifunctional PROTACs. This guide provides a comprehensive technical overview of the function, mechanism of action, and application of **(S,R,S)-AHPC-C3-COOH** in drug discovery and development.

Core Function and Mechanism of Action

The primary function of **(S,R,S)-AHPC-C3-COOH**, when incorporated into a PROTAC, is to bind to the VHL protein, which is the substrate recognition component of the Cullin-RING E3 ubiquitin ligase complex (CRL2^VHL^). This binding event initiates a cascade that leads to the degradation of a target protein.

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The mechanism unfolds as follows:

- Ternary Complex Formation: The PROTAC, by virtue of its two distinct ligands, simultaneously binds to both the VHL E3 ligase (via the **(S,R,S)-AHPC-C3-COOH** moiety) and the target protein of interest. This brings the E3 ligase and the target protein into close proximity, forming a ternary complex.

- Ubiquitination: Once the ternary complex is formed, the E3 ligase facilitates the transfer of ubiquitin molecules from a ubiquitin-conjugating enzyme (E2) to lysine residues on the surface of the target protein. This process is repeated to form a polyubiquitin chain.

- Proteasomal Degradation: The polyubiquitinated target protein is then recognized by the 26S proteasome, the cell's protein degradation machinery. The proteasome unfolds and proteolytically degrades the target protein into small peptides, effectively eliminating it from the cell. The PROTAC molecule, having catalyzed this process, is then released and can engage in further rounds of degradation.

This catalytic mode of action allows for the degradation of target proteins at sub-stoichiometric concentrations of the PROTAC, making it a highly efficient and potent therapeutic strategy.

Quantitative Data

While specific binding affinity data for **(S,R,S)-AHPC-C3-COOH** is not readily available in the public domain, the binding affinity of its parent ligand, VH032, to the VHL E3 ligase has been determined. This value provides a strong benchmark for the expected affinity of its derivatives.

Ligand	Binding Affinity (K_d) to VHL	Method
VH032	185 nM[1]	Isothermal Titration Calorimetry (ITC)

It is important to note that the addition of the C3-COOH linker may slightly modulate the binding affinity. Researchers are encouraged to experimentally determine the precise K_d for **(S,R,S)-AHPC-C3-COOH** or PROTACs derived from it using the methodologies outlined in the experimental protocols section.

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Signaling Pathway and Experimental Workflow

The following diagrams illustrate the key signaling pathway and a general experimental workflow for characterizing a PROTAC synthesized using **(S,R,S)-AHPC-C3-COOH**.

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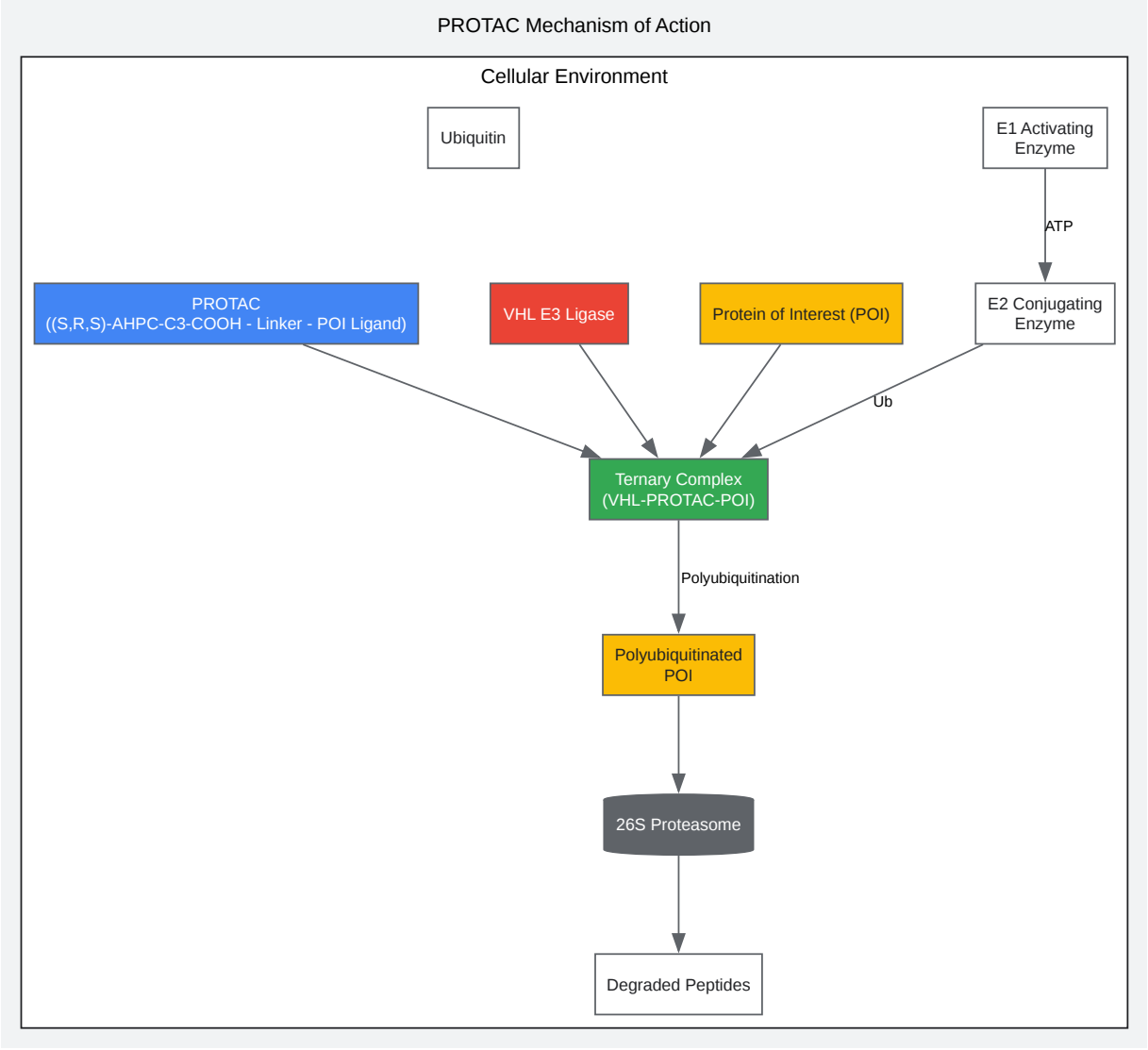

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Caption: PROTAC-mediated protein degradation signaling pathway.

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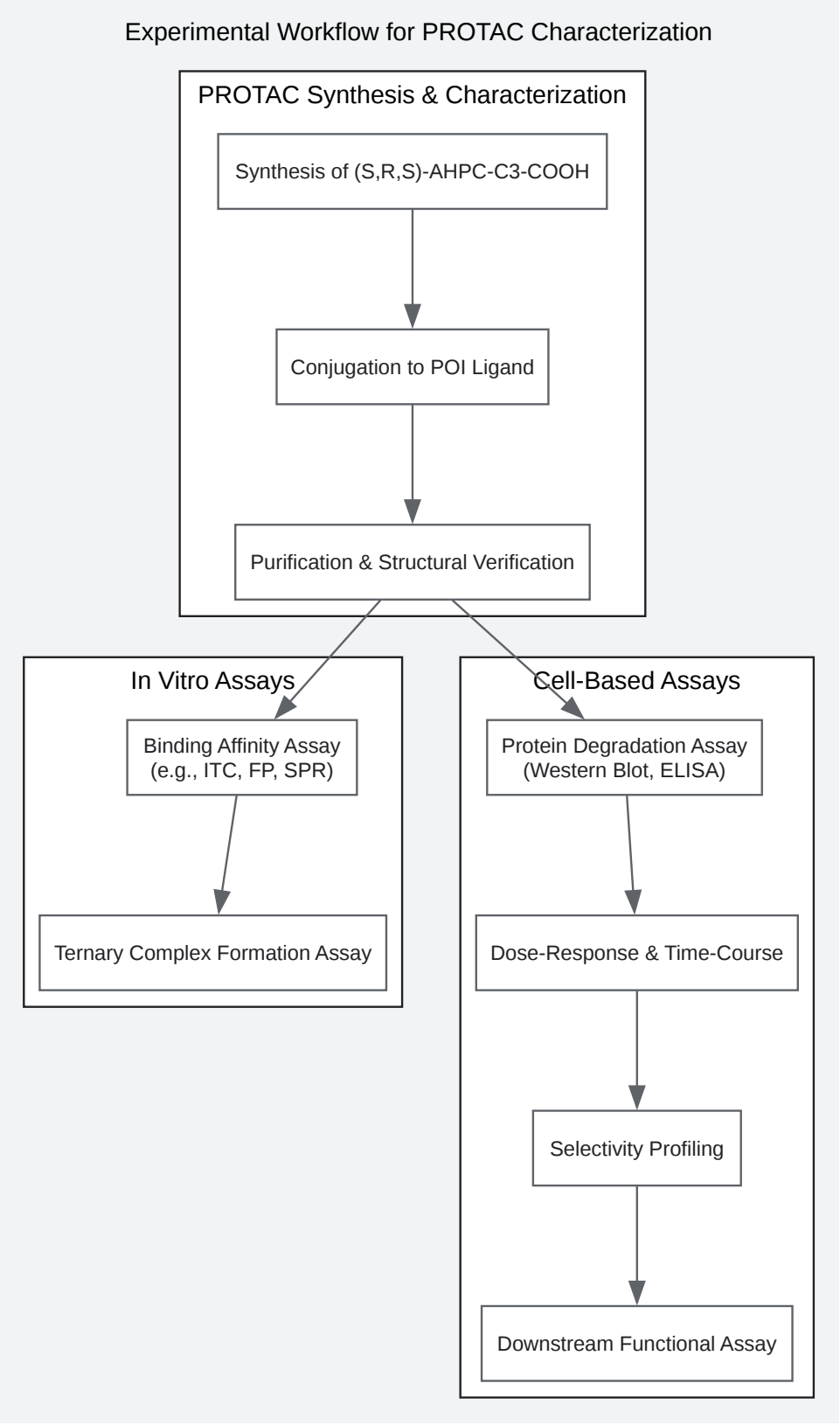

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References

- 1. selleckchem.com [selleckchem.com]

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